

Standard Operating Procedure: Disposal of Cyclopentyl Bromoacetate

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Compound of Interest

Compound Name: *Acetic acid, bromo-, cyclopentyl ester*

CAS No.: 59956-72-8

Cat. No.: B15357903

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Part 1: Executive Summary & Immediate Action Card

Cyclopentyl bromoacetate is an

-haloester. In the field, we treat this class of compounds not just as flammable liquids, but as potent alkylating agents and lachrymators (tear gas agents). Improper disposal can result in delayed respiratory injury to waste handlers or the release of blinding vapors in waste storage areas.

The Golden Rule: Never dispose of active

-haloesters directly into general organic waste streams without prior quenching. The risk of secondary reactions or vaporization in the waste drum is unacceptable.

Critical Hazard Profile

Property	Value	Operational Implication
CAS Number	138646-84-1	Verify identity before handling.
Flash Point	-35°C (95°F)	Ignitable (D001).[1] Handle away from heat sources.
Corrosivity	High (Skin/Eye)	Corrosive (D002). Causes severe burns.
Toxicity	Lachrymator	Inhalation Hazard.[2][3] Open only in a functional fume hood.
Reactivity	Alkylating Agent	Reacts violently with strong nucleophiles/bases.

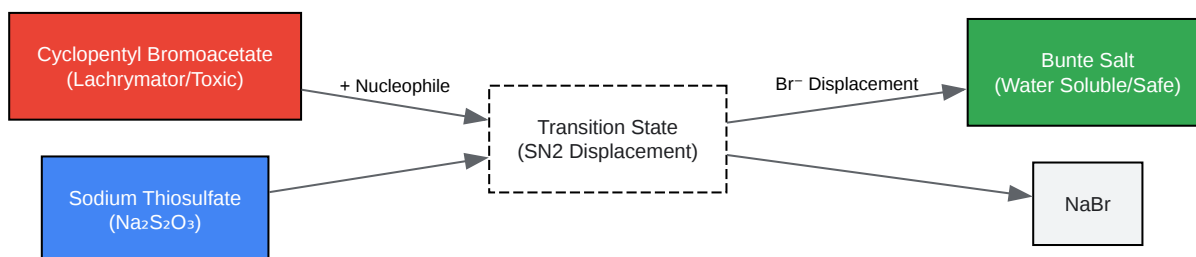
Part 2: Pre-Disposal Treatment (The "Self-Validating" System)

As a Senior Scientist, I do not rely on "dilution" as a safety strategy. We use chemical quenching to fundamentally alter the molecule's structure, converting a volatile lachrymator into a water-soluble, non-volatile salt.

The Mechanism: Thiosulfate Quenching

We utilize Sodium Thiosulfate (

) as a soft nucleophile. Unlike strong bases (NaOH) which can cause polymerization or unpredictable exotherms, thiosulfate cleanly displaces the bromide ion to form a Bunte Salt (S-alkyl thiosulfate). This species is non-volatile and significantly less toxic.



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Figure 1: Nucleophilic substitution mechanism converting the hazardous alkyl bromide into a benign Bunte salt.

Protocol 1: Quenching Reaction Mixtures (Recommended)

Use this protocol for reaction byproducts or small quantities (<50 mL).

- Preparation: Prepare a 10% (w/v) aqueous solution of Sodium Thiosulfate. You will need approximately 2 molar equivalents relative to the bromoacetate.
- Mixing:
 - Dilute the organic reaction mixture with a non-reactive solvent (e.g., Ethyl Acetate or Heptane) if not already in solution.
 - Slowly add the Thiosulfate solution to the organic phase while stirring vigorously.
- Reaction Time: Stir at room temperature for 30–60 minutes. The biphasic mixture allows the thiosulfate (aqueous) to extract and react with the bromoacetate (organic interface).
- Validation (The Trust Step):
 - Take a small aliquot of the organic layer.
 - Spot on a TLC plate with iodine stain. The characteristic "bromo" spot should disappear.[4]
 - Alternative: The disappearance of the lachrymatory odor (pungent/acrid) is a qualitative indicator, but do not intentionally sniff.
- Separation:
 - The aqueous layer now contains the Bunte salt and bromide.
 - The organic layer contains your desired product (if this was a reaction workup) or solvent waste.

Part 3: Waste Stream Classification & Logistics

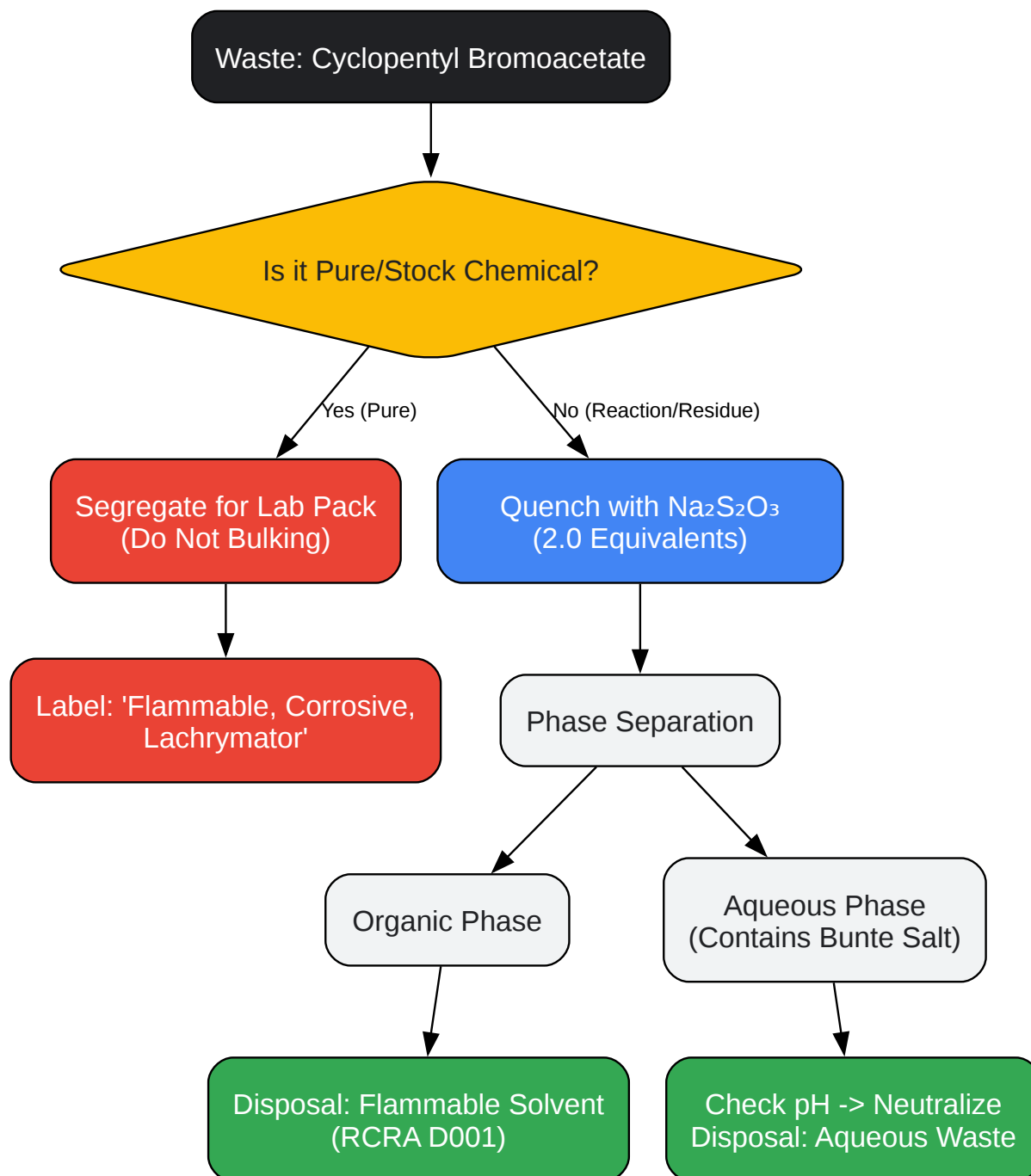
Once quenched, the material is no longer an acute lachrymator hazard, but the waste stream must still be coded correctly for regulatory compliance (RCRA).

Waste Coding Table

Waste Component	Status	RCRA Code	Disposal Stream
Pure Chemical (Unquenched)	FORBIDDEN	D001, D002	Do NOT pour down drain. Must be Lab Packed.
Quenched Aqueous Phase	Hazardous	None*	Can often be drain disposed IF local regulations permit and pH is 6-9. Otherwise: Aqueous Waste.
Quenched Organic Phase	Hazardous	D001 (Ignitable)	Organic Solvents (Halogen-Free).
Contaminated Debris	Hazardous	D001, D002	Solid Hazardous Waste (Double Bagged).

*Note: Always check local POTW (Publicly Owned Treatment Works) limits before drain disposal of chemical salts.

Disposal Workflow Diagram



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Figure 2: Decision matrix for segregating pure stock from reaction byproducts to ensure safe disposal.

Part 4: Emergency Procedures (Spills)

In the event of a spill outside the fume hood, immediate action is required to prevent building contamination.^[5]

- Evacuate: Clear the immediate area. The lachrymatory effect will rapidly disperse.
- PPE: Don double nitrile gloves, safety goggles, and a lab coat. If the spill is >100mL, use a half-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges.
- Contain & Neutralize:
 - Do NOT use paper towels initially (they increase surface area for evaporation).
 - Cover the spill with an absorbent pad or vermiculite.
 - Soak the pad/absorbent with 10% Sodium Thiosulfate or 5% Aqueous Ammonia. Ammonia reacts to form the amide, which is also non-lachrymatory, but thiosulfate is preferred for lower odor.
- Cleanup:
 - Allow to sit for 15 minutes.
 - Scoop material into a heavy-duty plastic bag.
 - Double bag and label as "Hazardous Waste: Debris contaminated with Lachrymator."

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13411842, 2-Bromo-2-cyclopentylacetic acid. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2025). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes (RCRA Codes). Retrieved from [\[Link\]](#)
- Organic Syntheses (2014). Working with Hazardous Chemicals: Handling Lachrymators and Alkylating Agents. Retrieved from [\[Link\]](#)

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Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [3. assets.thermofisher.cn](https://assets.thermofisher.cn) [assets.thermofisher.cn]
- [4. orgsyn.org](https://orgsyn.org) [orgsyn.org]
- [5. pozescaf.com](https://pozescaf.com) [pozescaf.com]
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